Pan-Genotypic Activity of PSI-7409: A Technical Overview

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Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the pan-genotype activity of PSI-7409, the active triphosphate metabolite of the direct-acting antiviral agent sofosbuvir. It is intended for researchers, scientists, and drug development professionals engaged in the study of hepatitis C virus (HCV) and antiviral therapeutics.

Introduction

PSI-7409 is a uridine nucleotide analog that acts as a potent and selective inhibitor of the HCV NS5B RNA-dependent RNA polymerase. Its parent prodrug, sofosbuvir (formerly PSI-7977), is a cornerstone of modern HCV therapy, valued for its high barrier to resistance and its activity against all six major HCV genotypes. This pan-genotypic activity is a critical attribute, simplifying treatment regimens and broadening their applicability. This guide details the mechanism of action, in vitro and clinical efficacy, and the experimental protocols used to characterize the pan-genotypic profile of PSI-7409.

Mechanism of Action

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Sofosbuvir is administered as a phosphoramidate prodrug, which undergoes intracellular metabolism in hepatocytes to form the active triphosphate, PSI-7409.[1] This conversion is a multi-step enzymatic process. Once formed, PSI-7409 mimics the natural uridine triphosphate (UTP) and is incorporated into the nascent viral RNA chain by the HCV NS5B polymerase. The presence of a 2'-fluoro and 2'-C-methyl group on the ribose sugar of PSI-7409 sterically hinders the addition of the next nucleotide, thereby acting as a chain terminator and halting viral RNA replication.[2]

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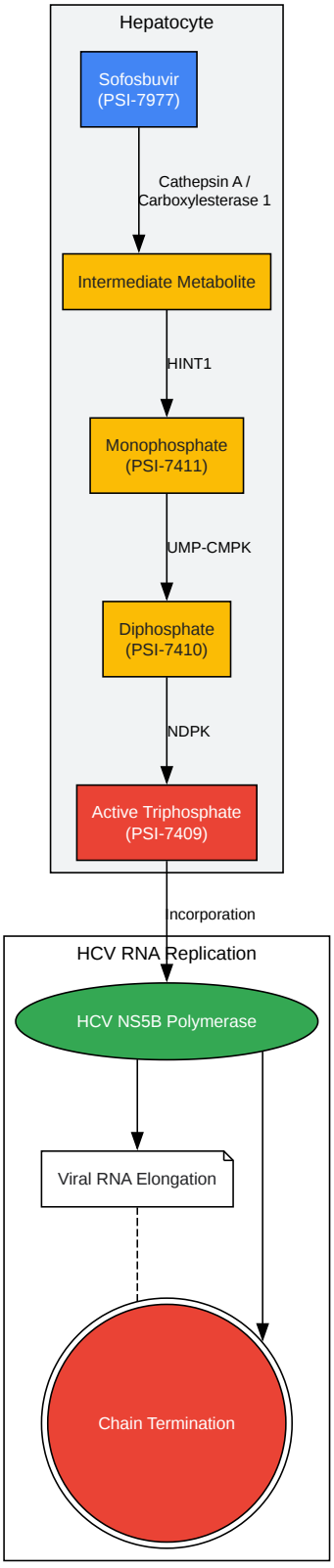

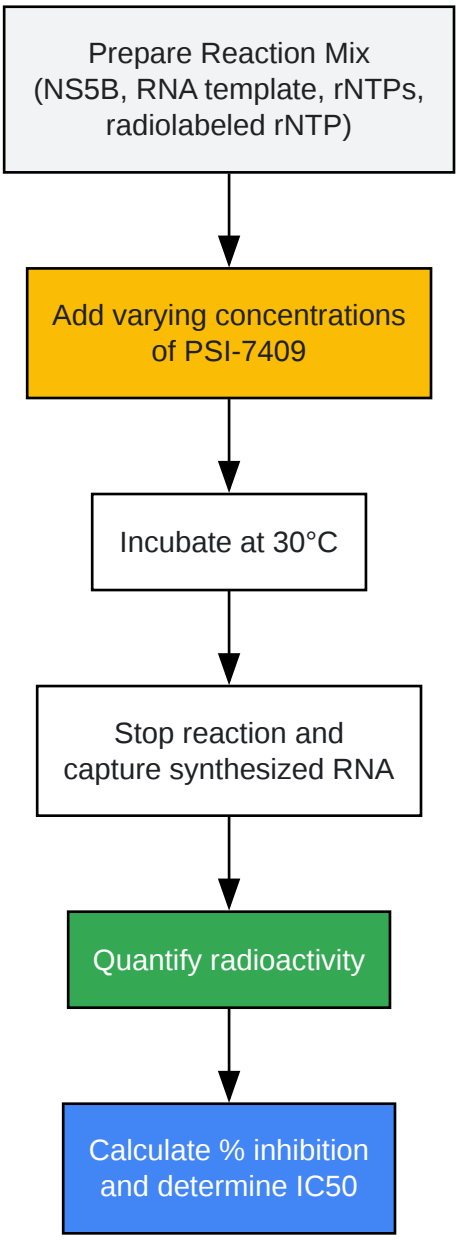

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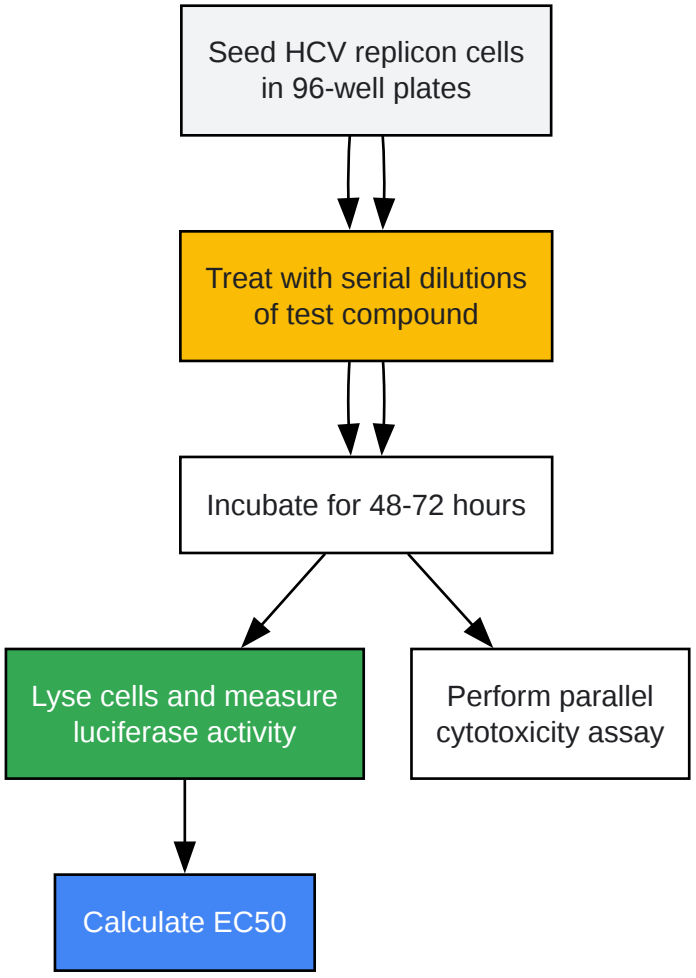

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- 1. Meeting report: 28th International Conference on Antiviral Research in Rome, Italy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. HCV-Trials.com : A regularly updated website with all most recent clinical trials data in HCV infection [hcv-trials.com]

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